

Unraveling the Crystal Structure of Cesium Vanadate: A Technical Guide

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Compound of Interest

Compound Name: Cesium orthovanadate

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While the specific crystal structure details for **Cesium Orthovanadate** (Cs_3VO_4) are not extensively documented in publicly available research, a closely related and well-characterized compound, Cesium Vanadate ($\text{Cs}_2\text{V}_3\text{O}_8$), offers significant insights into the structural chemistry of cesium and vanadium oxides. This technical guide provides an in-depth analysis of the crystal structure of $\text{Cs}_2\text{V}_3\text{O}_8$, targeting researchers, scientists, and drug development professionals.

Cesium vanadate ($\text{Cs}_2\text{V}_3\text{O}_8$) has been a subject of interest due to its intriguing structural and physical properties.^{[1][2][3]} Detailed crystallographic data for this compound has been determined, providing a solid foundation for understanding its behavior and potential applications.^{[1][4][5]}

Crystal Structure Data

The crystal structure of $\text{Cs}_2\text{V}_3\text{O}_8$ has been meticulously resolved using single-crystal X-ray diffraction.^{[1][2][4]} The compound crystallizes in a noncentrosymmetric polar space group, $P4bm$.^{[1][2][4]} This crystal system is characterized by a two-dimensional layered structure.^{[1][2][3]} The layers are composed of corner-sharing V_5O_4 tetrahedra and V_4O_5 polyhedra, and these layers are separated by cesium cations.^{[1][2][5]} The specific arrangement of these polyhedra results in a macroscopic polarity in the crystal structure.^{[1][2]}

A summary of the key crystallographic data for $\text{Cs}_2\text{V}_3\text{O}_8$ is presented in the table below for easy reference and comparison.

Parameter	Value
Chemical Formula	Cs ₂ V ₃ O ₈
Crystal System	Tetragonal
Space Group	P4bm
Lattice Parameter 'a'	8.9448(4) Å
Lattice Parameter 'c'	6.0032(3) Å
Unit Cell Volume (V)	480.31(4) Å ³
Molecules per Unit Cell (Z)	2

Experimental Protocols

The determination of the crystal structure of Cs₂V₃O₈ involved a systematic experimental approach, from synthesis to characterization.

Synthesis

Single crystals of Cs₂V₃O₈ were synthesized using a hydrothermal method.^{[1][4][6]} This technique is particularly suitable for growing high-quality crystals of inorganic materials. The synthesis is typically carried out in a sealed vessel (autoclave) under controlled temperature and pressure. For Cs₂V₃O₈, a two-step hydrothermal route has been reported.^[6]

Single-Crystal X-ray Diffraction

The primary technique for elucidating the precise atomic arrangement in Cs₂V₃O₈ is single-crystal X-ray diffraction.^{[1][2][4]} This powerful analytical method involves irradiating a single crystal with a focused beam of X-rays and analyzing the resulting diffraction pattern. The positions and intensities of the diffracted X-rays provide detailed information about the electron density distribution within the crystal, which in turn allows for the determination of the crystal lattice, space group, and the exact coordinates of each atom in the unit cell.

Visualizing the Experimental Workflow

The logical flow of the experimental process for the crystal structure analysis of Cesium Vanadate can be visualized as follows:

Experimental workflow for Cesium Vanadate crystal structure analysis.

In conclusion, while detailed structural information for Cs_3VO_4 remains elusive in the reviewed literature, the comprehensive analysis of $\text{Cs}_2\text{V}_3\text{O}_8$ provides a valuable framework for understanding the crystallographic properties of cesium vanadates. The presented data and experimental protocols offer a solid starting point for further research in this area, including potential applications in materials science and drug development.

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